

2-Amino-4-(trifluoromethyl)phenol safety and handling precautions

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Compound of Interest

Compound Name: 2-Amino-4-(trifluoromethyl)phenol

Cat. No.: B112647

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An In-depth Technical Guide to the Safety and Handling of 2-Amino-4-(trifluoromethyl)phenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Amino-4-(trifluoromethyl)phenol** (CAS No. 454-81-9). The following sections detail the potential hazards, protective measures, and emergency procedures necessary for the safe use of this compound in a laboratory setting.

Hazard Identification

2-Amino-4-(trifluoromethyl)phenol is a chemical that requires careful handling due to its potential health hazards. While a specific, comprehensive safety data sheet (SDS) is not available in the provided search results, information synthesized from related trifluoromethyl- and amino-phenol compounds indicates that it should be treated as a hazardous substance. The primary risks include irritation to the skin, eyes, and respiratory system, with potential for more severe effects upon significant exposure.

Table 1: GHS Hazard Classification and Elements (Inferred)

Category	Classification	Pictogram	Signal Word
Acute Toxicity, Oral	May be harmful if swallowed.	GHS07 (Exclamation Mark)	Warning
Skin Corrosion/Irritation	Causes skin irritation.	GHS07 (Exclamation Mark)	Warning
Serious Eye Damage/Irritation	Causes serious eye irritation.	GHS07 (Exclamation Mark)	Warning
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	GHS07 (Exclamation Mark)	Warning

Note: This classification is inferred from similar compounds and general principles of handling substituted phenols. Users must consult a specific Safety Data Sheet (SDS) from their supplier for definitive classifications.

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3][4]

Precautionary Statements (P-Statements):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][3]
- P264: Wash skin thoroughly after handling.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **2-Amino-4-(trifluoromethyl)phenol**

Property	Value	Source
CAS Number	454-81-9	[5][6]
Molecular Formula	C ₇ H ₆ F ₃ NO	[5]
Molecular Weight	177.12 g/mol	[5]
Appearance	Solid (assumed)	General chemical knowledge
InChIKey	BHTKIYIEMXRHGL-UHFFFAOYSA-N	[5]

First Aid Measures

Immediate and appropriate first aid is critical in the event of accidental exposure. All laboratory personnel should be trained in these procedures.[7]

Table 3: First Aid Protocols for **2-Amino-4-(trifluoromethyl)phenol** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [8] [9]
Skin Contact	Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing, shoes, and jewelry. [10] [11] Wash the area with soap and water. [8] Seek medical attention if irritation persists. Rapid decontamination is critical. [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. [9] [11] Check for and remove any contact lenses. [10] Seek immediate medical attention, preferably from an ophthalmologist. [11]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them one to two glasses of water to drink. [13] Never give anything by mouth to an unconscious person. [8] Seek immediate medical attention. [10]

Firefighting and Accidental Release Measures

4.1 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[4\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides (NOx), and hydrogen fluoride.[\[8\]](#)[\[14\]](#)

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[4][8]

4.2 Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area.[4] Ensure adequate ventilation. Avoid breathing dust and contact with the substance. Use personal protective equipment as outlined in Section 6.0.
- Containment and Cleaning: For solid spills, avoid generating dust.[1][2] Carefully sweep up the material and place it into a suitable, sealed, and labeled container for disposal.[1][15] Do not let the product enter drains.[2][4]

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood.[7][16] Avoid the formation of dust and aerosols.[2] Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly after handling.[1][16]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[17] Keep away from incompatible materials such as strong oxidizing agents.[14]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are the primary methods for protecting laboratory personnel.

- Engineering Controls: Work should be conducted in a properly functioning chemical fume hood to keep airborne concentrations low.[10][16] Eyewash stations and safety showers must be readily available and in close proximity to the workstation.[14]

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Rationale & Specifications
Eye/Face Protection	Chemical splash goggles and/or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes. [4] [18]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A fully buttoned laboratory coat.	Gloves must be inspected before use. [4] A lab coat provides a barrier against skin contact. [16]
Foot Protection	Closed-toe shoes.	Shoes must cover the entire foot to protect against spills. [16]
Respiratory Protection	NIOSH/MSHA-approved respirator.	Required if working outside a fume hood or if dust/aerosol generation is likely. [16] [18]

Experimental Protocol: General Safe Handling of a Hazardous Chemical Powder

The following is a generalized protocol for handling a hazardous chemical solid like **2-Amino-4-(trifluoromethyl)phenol** in a research setting.

- Preparation and Planning:
 - Conduct a thorough risk assessment for the planned experiment.[\[19\]](#)
 - Ensure the Safety Data Sheet (SDS) is reviewed and understood by all personnel involved.
 - Verify that all necessary PPE is available and in good condition.
 - Confirm that the chemical fume hood is functioning correctly and that eyewash stations/safety showers are unobstructed.[\[7\]](#)

- Donning PPE:
 - Put on a laboratory coat, ensuring it is fully buttoned.
 - Wear appropriate closed-toe shoes.
 - Put on chemical safety goggles.
 - Don the correct type of chemical-resistant gloves.
- Chemical Handling and Weighing:
 - Perform all manipulations of the solid compound within a certified chemical fume hood to minimize inhalation exposure.[\[16\]](#)
 - Use a spatula to carefully transfer the desired amount of the chemical to a tared weigh boat or container. Avoid creating dust.
 - If creating a solution, add the solid slowly to the solvent to prevent splashing.
- Running the Experiment:
 - Keep all containers with the chemical clearly labeled and sealed when not in use.[\[20\]](#)[\[21\]](#)
 - Conduct the reaction or procedure within the fume hood.
 - Continuously monitor the experiment for any unexpected changes.
- Waste Disposal:
 - Segregate hazardous waste from non-hazardous waste.[\[21\]](#)
 - Dispose of all contaminated materials (gloves, weigh boats, pipette tips) and excess chemical in a designated, sealed, and properly labeled hazardous waste container.
 - Follow all institutional and local regulations for chemical waste disposal.[\[21\]](#)
- Decontamination and Doffing PPE:

- Clean the work area within the fume hood.
- Wash hands and any exposed skin thoroughly with soap and water after handling is complete.^[1]
- Remove PPE in the correct order (gloves first, then lab coat, then goggles) to avoid cross-contamination.

Visualizations

The following diagrams illustrate key safety workflows and concepts for handling hazardous chemicals.

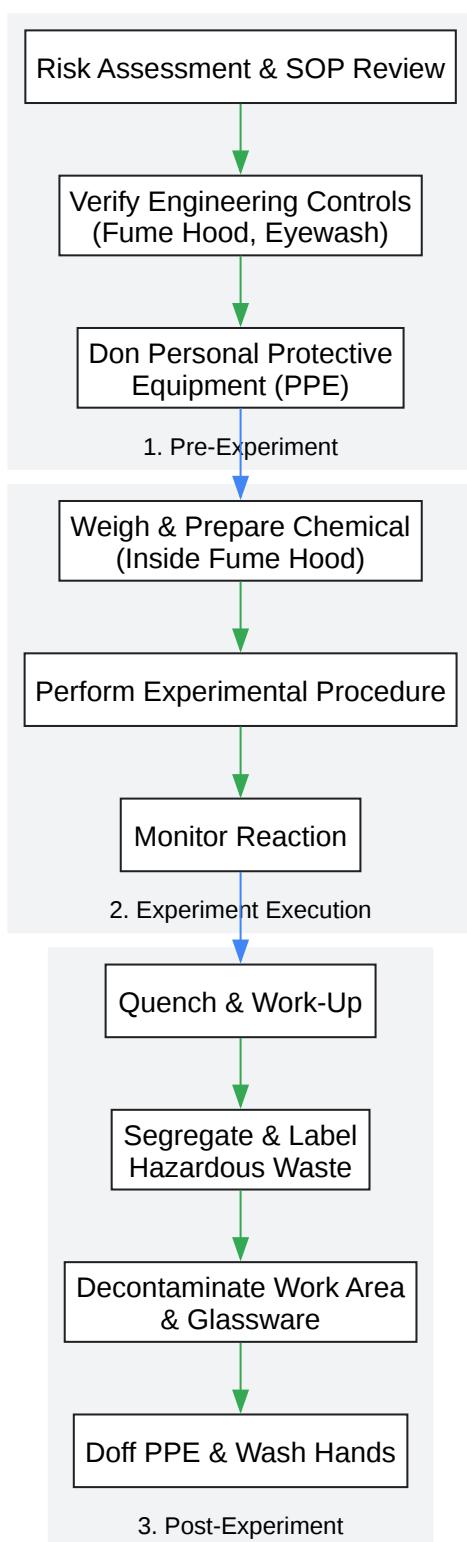


Diagram 1: General Laboratory Workflow for Handling Hazardous Chemicals

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Diagram 1: General workflow for handling hazardous chemicals.

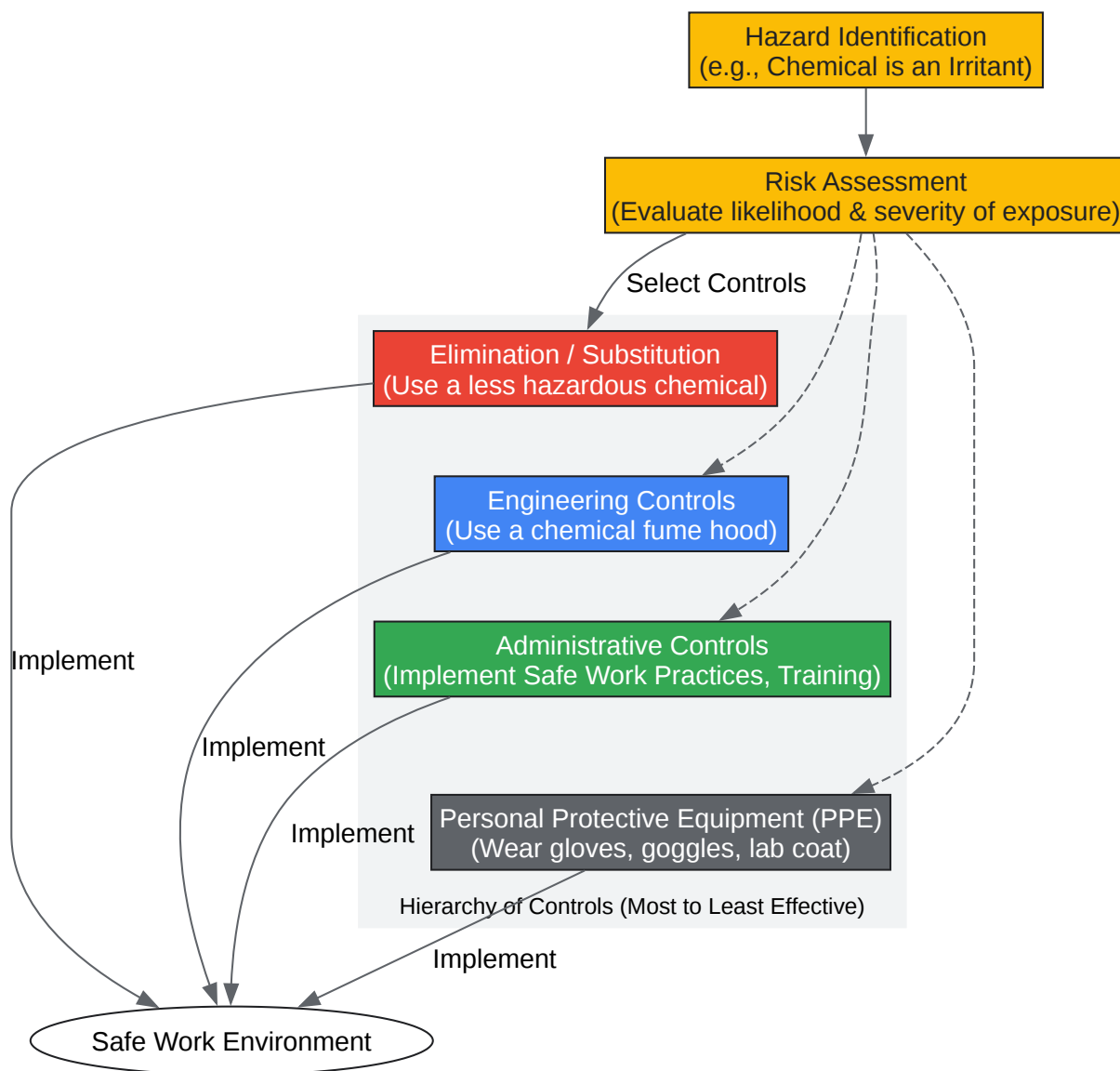


Diagram 2: Hierarchy of Hazard Controls

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Diagram 2: Logical relationship of hazard identification and control.

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